

Preventing PSB-0739 precipitation in media

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Compound of Interest		
Compound Name:	PSB-0739	
Cat. No.:	B10772090	Get Quote

Technical Support Center: PSB-0739

Welcome to the technical support center for **PSB-0739**. This resource is designed to assist researchers, scientists, and drug development professionals in preventing and troubleshooting issues related to the precipitation of **PSB-0739** in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is PSB-0739 and what are its key properties?

PSB-0739 is a highly potent and selective antagonist of the P2Y12 receptor, with a Ki value of 24.9 nM.[1][2] It is a non-nucleotide antagonist and does not require bioactivation, unlike some other P2Y12 inhibitors.[3] Key properties are summarized in the table below.

Q2: What are the common causes of **PSB-0739** precipitation in cell culture media?

While **PSB-0739** is water-soluble, precipitation can still occur in complex biological media.[3] Common causes include:

- High Final Concentration: The concentration of PSB-0739 in the final culture medium may exceed its solubility limit under specific experimental conditions.
- Improper Dissolution and Dilution: Incorrect solvent choice or dilution technique can lead to the compound crashing out of solution.



- Interaction with Media Components: Cell culture media are complex mixtures of salts, amino acids, vitamins, and proteins. **PSB-0739** may interact with these components, leading to the formation of insoluble complexes.[4][5]
- pH of the Media: The pH of the cell culture medium can influence the solubility of PSB-0739.
 [4]
- Temperature Fluctuations: Repeated freeze-thaw cycles of stock solutions or temperature shifts in the culture media can reduce the stability and solubility of the compound.[4][5][6]
- Evaporation: Evaporation of media from culture plates can increase the concentration of all components, including PSB-0739, potentially leading to precipitation.[4][6]

Q3: What is the recommended solvent for preparing **PSB-0739** stock solutions?

PSB-0739 is soluble in water up to 25 mM.[3] Some suppliers also indicate solubility in DMSO. [2][7] For cell culture applications, preparing a concentrated stock solution in sterile, nuclease-free water is recommended to minimize solvent-induced toxicity. If using DMSO, ensure the final concentration in your cell culture medium is low (typically \leq 0.5%) to avoid adverse effects on your cells.[8]

Q4: How should I store **PSB-0739** and its stock solutions?

The solid form of **PSB-0739** should be stored desiccated at room temperature.[3] Once dissolved, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C for long-term stability.[1][2][7]

Troubleshooting Guide: PSB-0739 Precipitation

If you are observing precipitation of **PSB-0739** in your cell culture media, follow these troubleshooting steps:

Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Solution
Immediate precipitation upon adding PSB-0739 to media	High final concentration	Lower the final concentration of PSB-0739 in your experiment.
Improper dilution	Pre-warm the media to 37°C before adding the PSB-0739 stock solution. Add the stock solution dropwise while gently swirling the media to ensure rapid and even distribution.	
Interaction with cold media components	Ensure both the media and the PSB-0739 stock solution (if frozen) are at 37°C before mixing.	
Precipitation observed after incubation	Compound instability	Prepare fresh media with PSB-0739 immediately before each experiment.
Media evaporation	Ensure proper humidification in your incubator. Use sealed flasks or plates, or parafilm to minimize evaporation.	
Cell metabolism altering media pH	Monitor the pH of your culture medium, especially in dense cultures. Consider changing the medium more frequently.	-
Cloudiness or film on the surface of the media	Interaction with serum proteins	If using serum-containing media, consider reducing the serum concentration or using a serum-free formulation if compatible with your cells.
Salt precipitation	Ensure that all media components are fully dissolved before adding PSB-0739.	



Avoid preparing highly concentrated media stocks.

Data Presentation

Table 1: Properties of PSB-0739

Property	Value	Reference
Molecular Weight	609.54 g/mol	[1][3][7]
Formula	C26H17N3Na2O8S2	[1][3][7]
Solubility	Water: up to 25 mM	[3]
DMSO: Soluble	[2][7]	
Purity	≥95%	[3]
Storage (Solid)	Desiccate at Room Temperature	[3]
Storage (Stock Solution)	-20°C or -80°C	[1][2][7]

Experimental Protocols

Protocol 1: Preparation of **PSB-0739** Stock Solution (10 mM in Water)

- Bring the vial of solid **PSB-0739** to room temperature before opening.
- Calculate the volume of sterile, nuclease-free water required to achieve a 10 mM concentration. For example, to prepare 1 ml of a 10 mM stock solution from 1 mg of PSB-0739 (MW: 609.54), you would need approximately 164 µl of water.
- Add the calculated volume of sterile water to the vial.
- Vortex briefly and/or sonicate if necessary to ensure complete dissolution.[1]
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes.



• Store the aliquots at -20°C or -80°C.

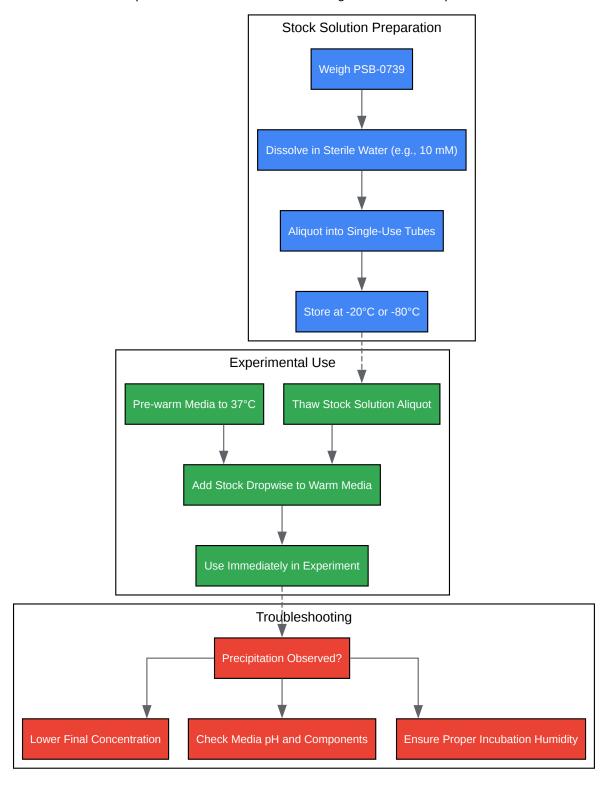
Protocol 2: Addition of PSB-0739 to Cell Culture Media

- Pre-warm the required volume of cell culture medium to 37°C in a water bath.
- Thaw an aliquot of the PSB-0739 stock solution at room temperature or in a 37°C water bath.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your media.
- Add the calculated volume of the PSB-0739 stock solution dropwise to the pre-warmed media while gently swirling the container.
- Ensure the final concentration of any solvent (e.g., DMSO) is below the tolerance level of your specific cell line (typically ≤ 0.5%).
- Use the freshly prepared media immediately for your experiment.

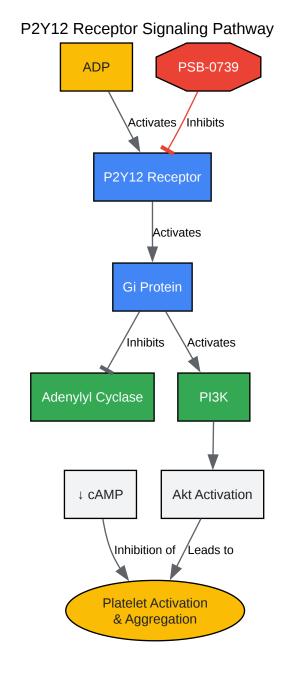
Visualizations



Experimental Workflow for Preventing PSB-0739 Precipitation







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